

Stability of PI-103 in Solution at -20°C: A Technical Guide

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Compound of Interest

Compound Name: PI-103

Cat. No.: B1684136

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This technical guide provides an in-depth overview of the stability of the dual phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR) inhibitor, **PI-103**, when stored in solution at -20°C. Understanding the stability of **PI-103** is critical for ensuring the accuracy and reproducibility of in vitro and in vivo experiments in cancer research and other therapeutic areas. This document summarizes stability data from various suppliers, outlines detailed experimental protocols for stability assessment, and provides a visual representation of the signaling pathway targeted by **PI-103**.

Quantitative Stability Data

The stability of **PI-103** in solution is highly dependent on the solvent used and the storage conditions. The following tables summarize the available quantitative data for the storage of **PI-103**.

Table 1: Stability of **PI-103** in Solution

Solvent	Storage Temperature	Duration	Stability Notes
DMSO	-20°C	1 month[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]
DMSO	-20°C	Several months[2][3]	Stock solutions can be stored for this duration.
DMSO	-80°C	6 months[4]	At least 6 months of stability.[4]
DMSO	-80°C	1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]
Aqueous Solutions	Not Recommended	< 1 day[4]	Do not store aqueous solutions for longer than one day.[4]

Table 2: Solubility of **PI-103**

Solvent	Concentration
DMSO	~10 mg/mL[4]
DMSO	15 mg/mL[5]
DMSO	>10 mM[2][3]
DMSO	24 mg/mL (68.89 mM)[1]
DMF	~10 mg/mL[4]
DMF	10 mg/mL[5]
DMSO:PBS (pH 7.2) (1:2)	0.25 mg/mL[5]
Water	Insoluble[1]
Ethanol	Insoluble[1]

Note: For aqueous-based assays, it is recommended to first dissolve **PI-103** in DMSO or DMF and then dilute the stock solution into the aqueous buffer immediately before use.^[4] To achieve higher concentrations in DMSO, warming the solution at 37°C for 10 minutes and/or sonication may be helpful.^{[2][3]}

Experimental Protocols for Stability Assessment

To ensure the integrity of **PI-103** in solution over time, a stability-indicating analytical method is crucial. High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) is a common and reliable method for this purpose. For higher sensitivity and specificity, especially for identifying degradation products, Liquid Chromatography-Mass Spectrometry (LC-MS) can be employed.

Stability Assessment using HPLC-UV

This protocol outlines a general procedure for assessing the stability of a **PI-103** stock solution in DMSO stored at -20°C.

Objective: To quantify the concentration of **PI-103** over time and detect the formation of any degradation products.

Materials:

- **PI-103** solid compound
- Anhydrous DMSO (spectroscopic grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- HPLC system with a UV detector and a C18 reversed-phase column

Procedure:

- Preparation of **PI-103** Stock Solution:

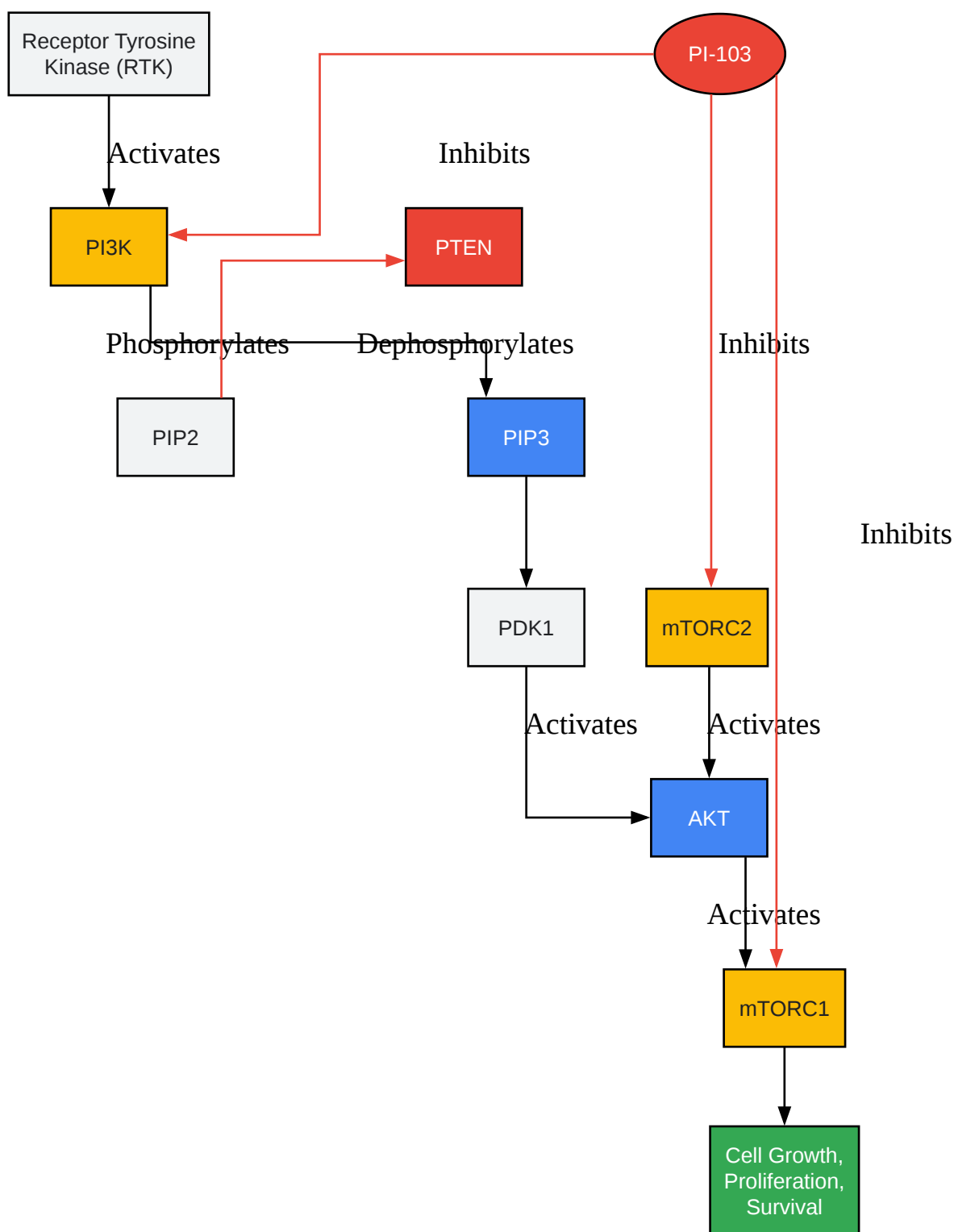
- Accurately weigh a known amount of **PI-103** powder.
- Dissolve the powder in anhydrous DMSO to a final concentration of 10 mM.
- Aliquot the stock solution into several small, light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.
- HPLC Method:
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile
 - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm)
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Detection Wavelength: 254 nm (or the λ_{max} of **PI-103**)
 - Gradient:
 - 0-2 min: 10% B
 - 2-15 min: 10-90% B
 - 15-18 min: 90% B
 - 18-20 min: 90-10% B
 - 20-25 min: 10% B
- Stability Study Time Points:
 - Analyze an aliquot of the **PI-103** stock solution immediately after preparation (T=0).

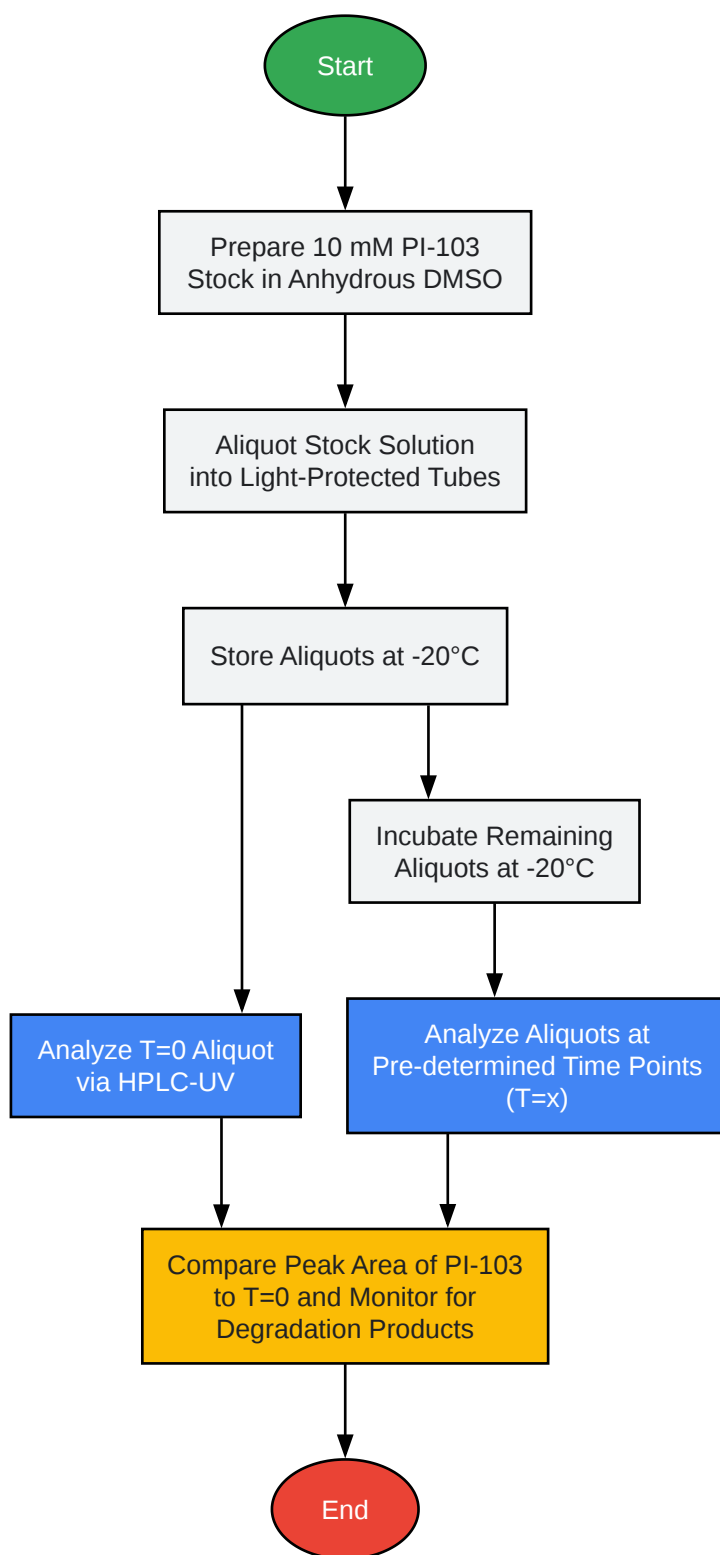
- Analyze subsequent aliquots at various time points (e.g., 1 week, 2 weeks, 1 month, 3 months, 6 months) after storage at -20°C.
- Sample Analysis:
 - At each time point, thaw one aliquot of the **PI-103** stock solution.
 - Dilute the stock solution to a suitable concentration (e.g., 100 µM) with the initial mobile phase composition (90% A, 10% B).
 - Inject the diluted sample onto the HPLC system.
- Data Analysis:
 - Record the peak area of the **PI-103** peak at each time point.
 - Calculate the percentage of **PI-103** remaining relative to the T=0 sample.
 - Monitor the chromatogram for the appearance of any new peaks, which would indicate degradation products.

Signaling Pathway and Experimental Workflow

PI3K/AKT/mTOR Signaling Pathway

PI-103 is a potent inhibitor of Class I PI3Ks and mTOR. This pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its dysregulation is frequently observed in cancer.





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